

Application Notes and Protocols: Dichloroacetate in Non-Cancer Disease Models

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Compound of Interest

Compound Name: Ddcae

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These application notes provide a comprehensive overview of the use of dichloroacetate (DCA) in various non-cancer disease models. The information is intended to guide researchers in designing and conducting experiments to explore the therapeutic potential of DCA.

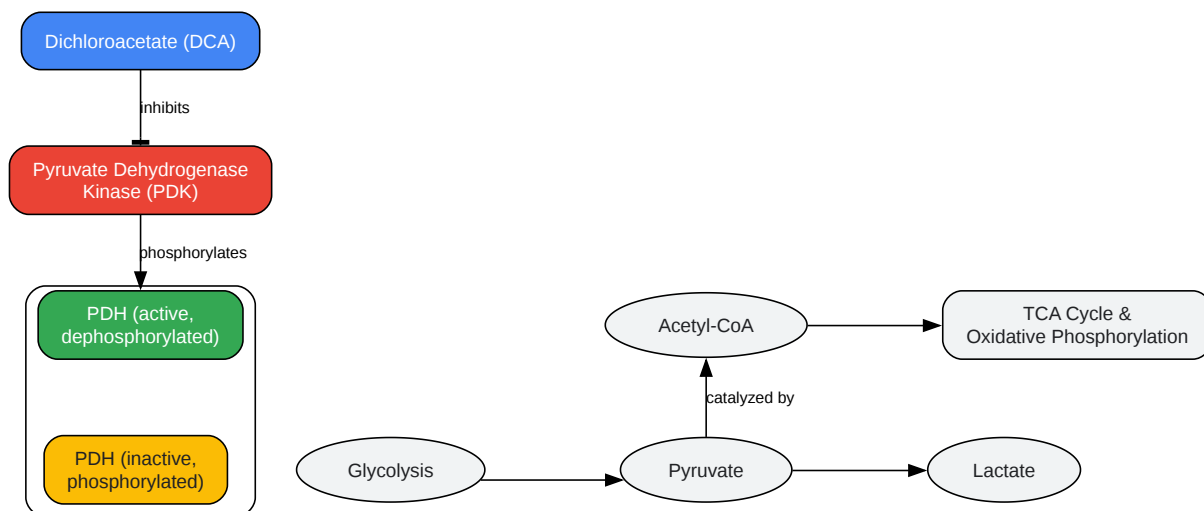
Introduction to Dichloroacetate (DCA)

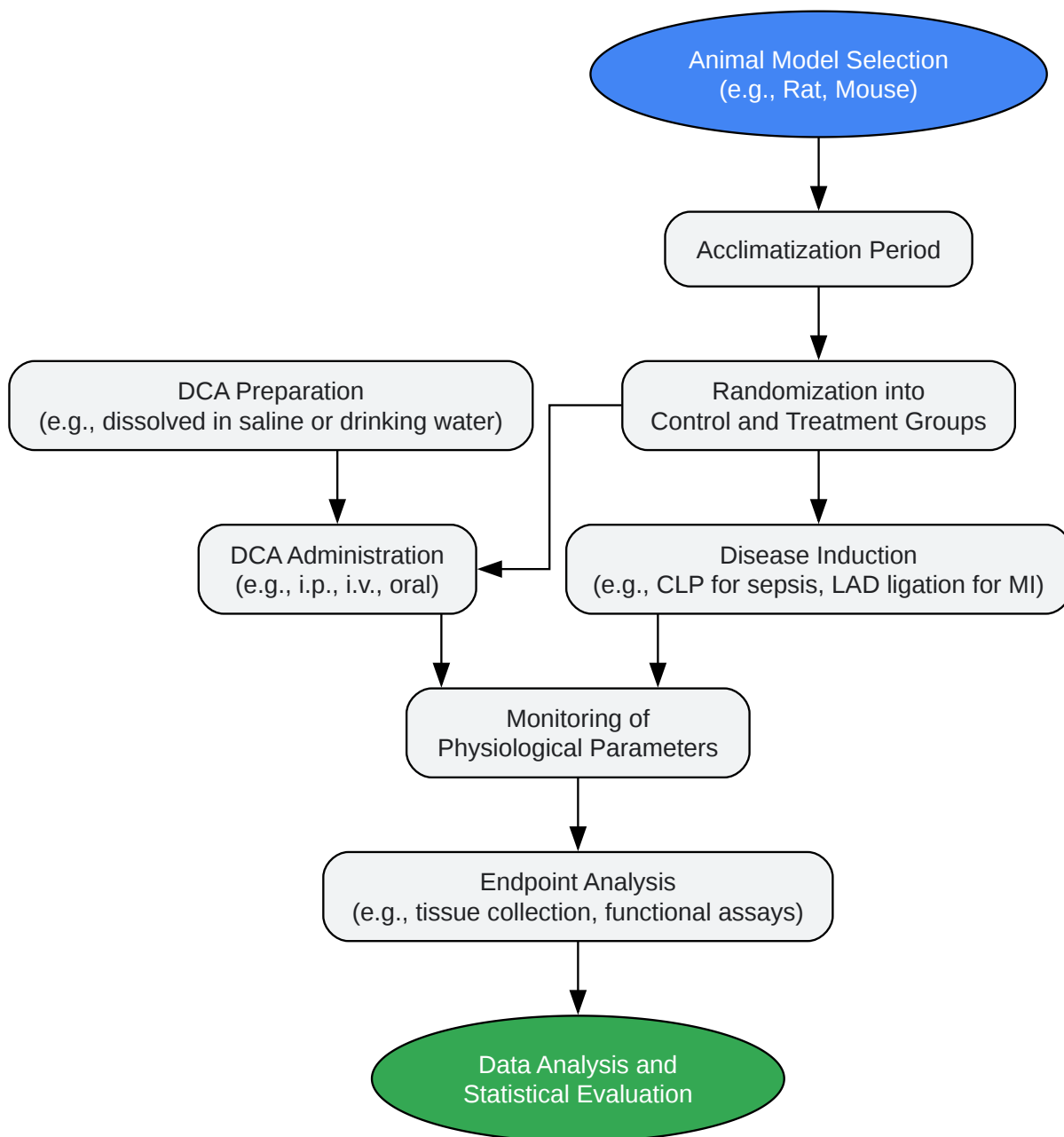
Sodium dichloroacetate (DCA) is a small molecule compound that has been investigated for its role in modulating cellular metabolism.^[1] It is a structural analog of pyruvate and has been historically used in the treatment of congenital lactic acidosis and other mitochondrial disorders.^[2] DCA's primary mechanism of action involves the inhibition of pyruvate dehydrogenase kinase (PDK), which leads to the activation of the pyruvate dehydrogenase (PDH) complex.^[1]^[3] This metabolic shift from glycolysis towards oxidative phosphorylation has shown potential therapeutic effects in a variety of non-cancerous conditions.^[4]

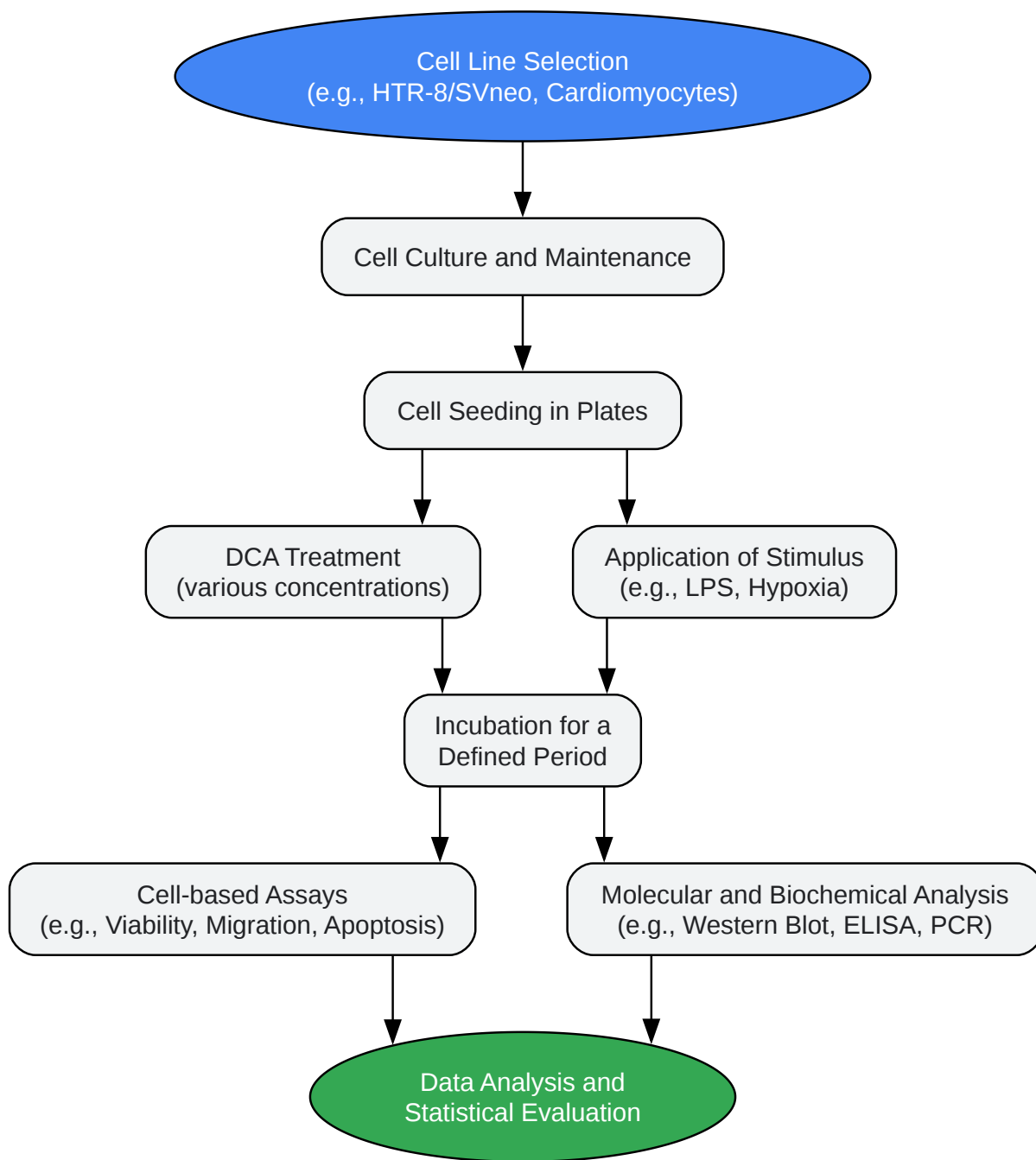
Mechanism of Action

DCA is a pan-inhibitor of all four isoforms of pyruvate dehydrogenase kinase (PDK).^[3]^[4] PDKs are enzymes that phosphorylate and inactivate the pyruvate dehydrogenase (PDH) complex.^[3] By inhibiting PDK, DCA maintains PDH in its active, dephosphorylated state.^[5] This, in turn, facilitates the conversion of pyruvate to acetyl-CoA, which then enters the tricarboxylic acid

(TCA) cycle for oxidative phosphorylation.[6] This metabolic reprogramming away from glycolysis is central to DCA's therapeutic effects in various disease models.[1]







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